A Comprehensive Guide to the Mass Spectrometry Fragmentation Patterns of 3-Methoxyindazole Derivatives

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Compound of Interest

Compound Name:	*3-methoxy-1H-indazole-5-carboxylic acid*
Cat. No.:	*B8575840*

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Introduction

Indazole derivatives are a cornerstone in medicinal chemistry, forming the structural core of numerous pharmacologically active compounds. Among these, 3-methoxyindazole derivatives are of particular interest due to their prevalence in drug discovery programs targeting kinases, G-protein coupled receptors, and other key cellular targets. The precise structural characterization of these molecules is paramount for establishing structure-activity relationships (SAR) and ensuring the identity and purity of synthetic intermediates and final compounds.

Mass spectrometry (MS) is an indispensable analytical tool for this purpose, providing detailed information about a molecule's mass and structural features through controlled fragmentation. This guide offers an in-depth comparison of the mass spectrometric fragmentation patterns of 3-methoxyindazole derivatives under both Electron Ionization (EI) and Electrospray Ionization (ESI) conditions. We will explore the core fragmentation pathways, the influence of various substituents, and provide field-proven experimental protocols to aid researchers in the structural elucidation of this important class of compounds.

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PART 1: Principles of Ionization and Fragmentation in the Context of 3-Methoxyindazoles

The choice of ionization technique is critical as it dictates the nature and extent of fragmentation, and consequently, the type of structural information obtained.

- Electron Ionization (EI): This is a "hard" ionization technique where the analyte molecule in the gas phase is bombarded with high-energy electrons (typically 70 eV).[1][2] This process imparts significant internal energy, leading to extensive and often complex fragmentation. The resulting mass spectrum is a rich fingerprint of the molecule, highly reproducible and ideal for library matching and elucidating the core structure of unknown compounds.[3] However, the molecular ion (the intact ionized molecule) may be weak or entirely absent for some fragile compounds.[2]

- Electrospray Ionization (ESI): In contrast, ESI is a "soft" ionization technique. It is particularly suited for polar, thermally labile, and high-molecular-weight compounds. ESI typically generates protonated molecules ($[M+H]^+$) or other adducts with minimal initial fragmentation. To induce fragmentation for structural analysis, it is coupled with tandem mass spectrometry (MS/MS). In this setup, the ion of interest (e.g., $[M+H]^+$) is selected and then subjected to Collision-Induced Dissociation (CID), where it collides with an inert gas, leading to controlled fragmentation.[4]

The fragmentation itself is governed by fundamental chemical principles. The initial radical cation (in EI) or protonated molecule (in ESI) will break apart through pathways that lead to the most stable products (cations, radicals, and neutral molecules). Common mechanisms include the cleavage of bonds adjacent to heteroatoms (alpha-cleavage) and rearrangements that involve the transfer of atoms prior to bond breaking.[5][6]

PART 2: Experimental Protocols for Mass Spectrometric Analysis

Trustworthy and reproducible data begins with a robust experimental protocol. The following are generalized, yet comprehensive, workflows for analyzing 3-methoxyindazole derivatives.

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Protocol 1: Gas Chromatography-Electron Ionization-Mass Spectrometry (GC-EI-MS)

This method is ideal for volatile and thermally stable 3-methoxyindazole derivatives.

- Sample Preparation: Dissolve the purified derivative in a volatile solvent (e.g., Dichloromethane, Ethyl Acetate, or Methanol) to a concentration of approximately 100 µg/mL.
- GC Separation:
  - Injector: Set to 250-280°C in splitless or split mode, depending on sample concentration.
  - Column: A standard non-polar column (e.g., 30 m x 0.25 mm, 0.25 µm film thickness, 5% phenyl polysiloxane) is typically sufficient.
  - Carrier Gas: Helium at a constant flow rate of 1.0-1.5 mL/min.
  - Oven Program: Start at a low temperature (e.g., 80-100°C), hold for 1-2 minutes, then ramp at 10-20°C/min to a final temperature of 280-300°C. Hold for 5-10 minutes. The specific program should be optimized to ensure good separation from any impurities.
- MS Detection (EI):
  - Ion Source: Electron Ionization (EI).
  - Electron Energy: 70 eV. This is the standard energy used to generate reproducible spectra that can be compared against spectral libraries like NIST and SWGDRUG.[3]
  - Source Temperature: 230°C.
  - Mass Range: Scan from m/z 40 to 500 (or higher, depending on the expected molecular weight).

Protocol 2: Liquid Chromatography-Electrospray Ionization-Tandem Mass Spectrometry (LC-ESI-MS/MS)

This is the preferred method for less volatile, more polar, or thermally sensitive derivatives.

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- Sample Preparation: Dissolve the sample in a solvent compatible with the mobile phase (e.g., Methanol or Acetonitrile) to a concentration of 1-10 µg/mL.
- LC Separation:
  - Column: A C18 reversed-phase column (e.g., 50-150 mm x 2.1 mm, 1.8-3.5 µm particle size) is a common starting point.
  - Mobile Phase A: Water + 0.1% Formic Acid (to facilitate protonation).
  - Mobile Phase B: Acetonitrile or Methanol + 0.1% Formic Acid.
  - Gradient: Start with a high percentage of Mobile Phase A (e.g., 95%), ramp to 95-100% Mobile Phase B over 5-15 minutes, hold, and then re-equilibrate.
  - Flow Rate: 0.2-0.5 mL/min.
- MS/MS Detection (ESI):
  - Ion Source: Electrospray Ionization (ESI), positive ion mode.
  - Capillary Voltage: 3.5-4.5 kV.
  - Gas Temperature: 300-350°C.
  - MS1 Scan: Acquire a full scan spectrum to identify the m/z of the protonated molecule ($[M+H]^+$).
  - MS2 Scan (Product Ion Scan): Select the $[M+H]^+$ ion as the precursor and apply varying collision energies (e.g., 10, 20, 40 eV) to generate a comprehensive fragmentation spectrum. This allows for the observation of both low-energy and high-energy fragmentation pathways.

PART 3: Deciphering the Fragmentation Code of the 3-Methoxyindazole Core

The fragmentation of a substituted molecule is a combination of cleavages related to its core structure and those directed by its functional groups. Here, we dissect the expected

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fragmentation of the parent 3-methoxyindazole scaffold.

Electron Ionization (EI) Fragmentation

Under EI conditions, the 3-methoxyindazole molecule (MW = 148) will form a molecular ion ($M^{\bullet+}$) at m/z 148. The subsequent fragmentation is driven by the stability of the resulting ions and neutral losses.

- Loss of a Methyl Radical ($\bullet CH_3$): This is a hallmark fragmentation of methoxy-substituted aromatic compounds.[7][8] The cleavage of the O–CH_3 bond results in a highly stable cation at m/z 133 ($[M-15]^+$). This ion is likely the base peak in the spectrum and can be represented as a resonance-stabilized indazol-3-one cation.

- Loss of Formaldehyde (CH_2O): A rearrangement reaction can lead to the elimination of a neutral formaldehyde molecule. This pathway results in an ion at m/z 118 ($[M-30]^{\bullet+}$), corresponding to the indazole radical cation.

- Sequential Loss of CO: Following the initial loss of $\bullet CH_3$ to form the m/z 133 ion, a subsequent loss of carbon monoxide (CO) is highly probable, similar to fragmentation seen in coumarins and other heterocyclic carbonyls.[9] This produces a fragment ion at m/z 105 ($[M-15-28]^+$).

- Indazole Ring Fission: The core heterocyclic ring can also fragment. A common pathway for indazoles and related structures like pyrazoles is the loss of a molecule of nitrogen (N_2) or hydrogen cyanide (HCN).[10]

  - Loss of N_2 from the m/z 118 ion would yield a fragment at m/z 90.

  - Loss of HCN from the m/z 105 ion would yield a fragment at m/z 78.

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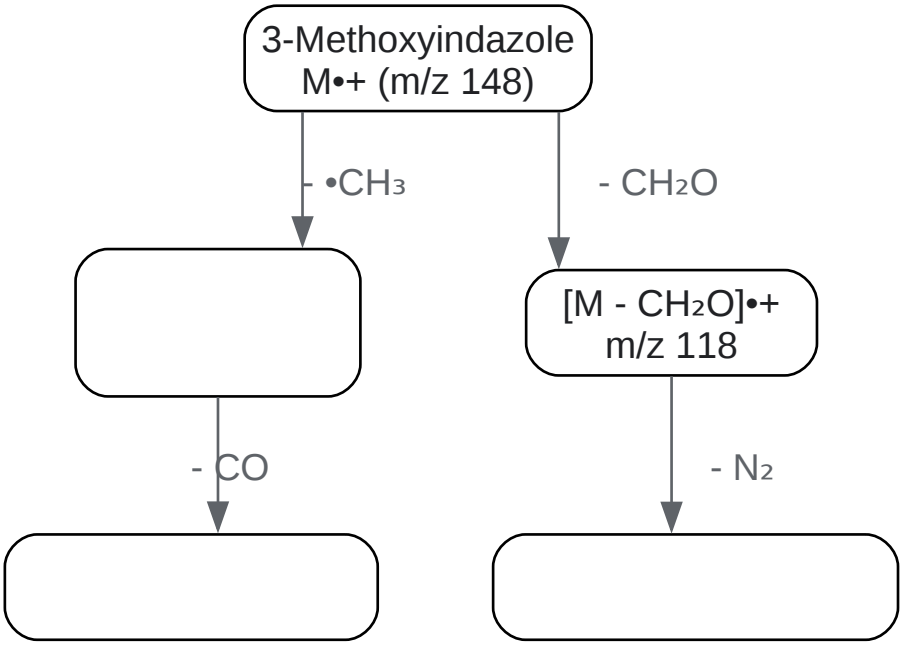

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Caption: Proposed EI fragmentation pathway for 3-methoxyindazole.

Electrospray Ionization (ESI-MS/MS) Fragmentation

In positive-mode ESI, the molecule is first protonated to form the $[M+H]^+$ ion at m/z 149. Fragmentation is then induced via CID.

- Loss of Methanol (CH_3OH): The most intuitive fragmentation of the protonated species is the loss of a neutral methanol molecule. This would generate a highly reactive indazolyne cation at m/z 117 ($[M+H-32]^+$).
- Loss of Methyl Radical ($•CH_3$): While less common for even-electron species like $[M+H]^+$, radical loss can occur at higher collision energies, leading to a fragment at m/z 134 ($[M+H-15]•^+$).
- Ring Cleavage: Similar to EI, the core ring structure can fragment. Cleavage of the protonated indazole ring system can lead to characteristic product ions, often involving cross-ring cleavages as seen in other fused N-heterocycles.[4] For instance, loss of N_2H from the protonated molecule might occur, leading to a fragment at m/z 119.

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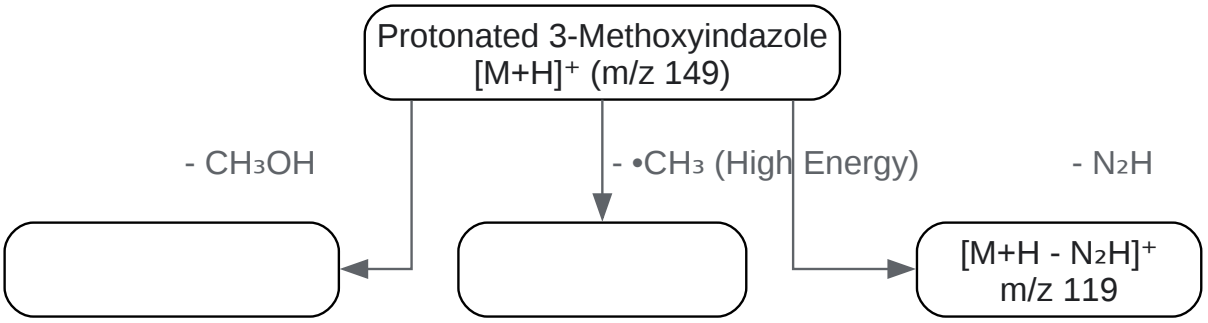

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